

Technical Guide: BP Fluor 405 Acid - A Comprehensive Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *BP Fluor 405 Acid*

Cat. No.: *B15555957*

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This guide provides an in-depth analysis of the spectral properties and experimental characterization of **BP Fluor 405 Acid**, a blue-fluorescent dye increasingly utilized in advanced biological research. Aimed at researchers, scientists, and professionals in drug development, this document details the dye's quantitative characteristics, outlines a standard experimental protocol for determining its molar extinction coefficient, and presents a visual workflow for this procedure.

Core Properties of BP Fluor 405 Acid

BP Fluor 405 Acid is a water-soluble dye known for its applications in multicolor analysis, including flow cytometry and super-resolution microscopy.^{[1][2][3]} Its excitation is well-suited for the 407 nm spectral line of the krypton laser or the 408 nm violet laser diode.^{[1][2]} Notably, conjugates of BP Fluor 405 are insensitive to pH changes within a range of 4 to 10.

Quantitative Spectral Data

The following table summarizes the key quantitative properties of **BP Fluor 405 Acid** and its spectral equivalent, Alexa Fluor 405.

Property	Value	Notes
Molar Extinction Coefficient (ϵ)	35,000 $\text{cm}^{-1}\text{M}^{-1}$	At the excitation maximum.
Excitation Maximum (λ_{ex})	402 nm	
Emission Maximum (λ_{em})	424 nm	
Quantum Yield (Φ)	Not directly available for BP Fluor 405 Acid	As an equivalent to Alexa Fluor 405, its quantum yield is a relevant reference.
Solubility	Water, DMSO, DMF	

Experimental Protocol: Determination of Molar Extinction Coefficient

The molar extinction coefficient (ϵ) is a fundamental parameter that quantifies how strongly a substance absorbs light at a specific wavelength. Its determination is rooted in the Beer-Lambert Law, which establishes a linear relationship between absorbance, concentration, and the path length of the light.

The Beer-Lambert Law is expressed as:

$$A = \epsilon cl$$

Where:

- A is the absorbance (unitless)
- ϵ is the molar extinction coefficient ($\text{L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$)
- c is the concentration of the substance (mol/L)
- l is the path length of the light through the sample (typically 1 cm for a standard cuvette)

Materials and Equipment

- BP Fluor 405 Acid

- Appropriate solvent (e.g., deionized water, DMSO, or DMF)
- UV-Vis spectrophotometer
- Calibrated analytical balance
- Volumetric flasks and pipettes
- Quartz cuvettes (1 cm path length)

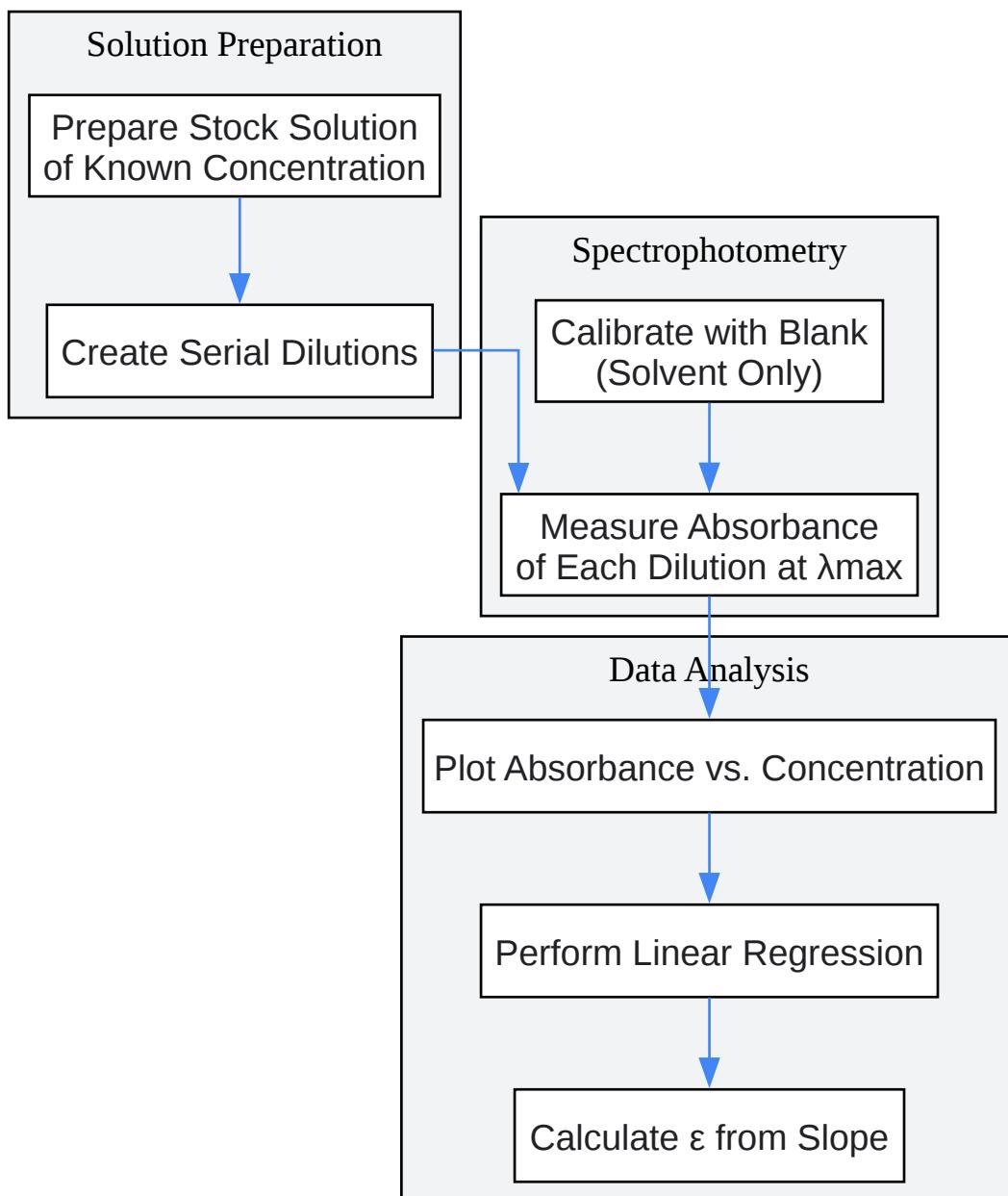
Methodology

- Preparation of a Stock Solution: Accurately weigh a small amount of **BP Fluor 405 Acid** and dissolve it in a precise volume of the chosen solvent within a volumetric flask to create a stock solution of known concentration.
- Preparation of Serial Dilutions: Perform a series of precise dilutions of the stock solution to obtain a range of solutions with decreasing concentrations.
- Spectrophotometer Calibration: Use a cuvette filled with the pure solvent as a blank to calibrate the spectrophotometer to zero absorbance at the excitation maximum of **BP Fluor 405 Acid** (402 nm).
- Absorbance Measurements: Measure the absorbance of each of the diluted solutions at 402 nm. Ensure each measurement is taken with a clean cuvette.
- Data Analysis:
 - Plot a graph of absorbance (A) on the y-axis against concentration (c) on the x-axis.
 - According to the Beer-Lambert law, this plot should yield a straight line passing through the origin.
 - Perform a linear regression analysis on the data points to obtain the equation of the line ($y = mx + b$).
 - The slope of the line (m) is equal to the molar extinction coefficient (ϵ) multiplied by the path length (l).

- Since the path length is typically 1 cm, the slope of the line is the molar extinction coefficient in $\text{L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$.

Visualization of Experimental Workflow

The following diagram illustrates the key steps involved in the experimental determination of the molar extinction coefficient.



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Caption: Experimental workflow for molar extinction coefficient determination.

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- To cite this document: BenchChem. [Technical Guide: BP Fluor 405 Acid - A Comprehensive Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15555957#molar-extinction-coefficient-of-bp-fluor-405-acid>

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